

Application Note: ^1H and ^{13}C NMR Spectral Data of Elemol

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Compound of Interest

Compound Name: *Elemol*

Cat. No.: *B1671167*

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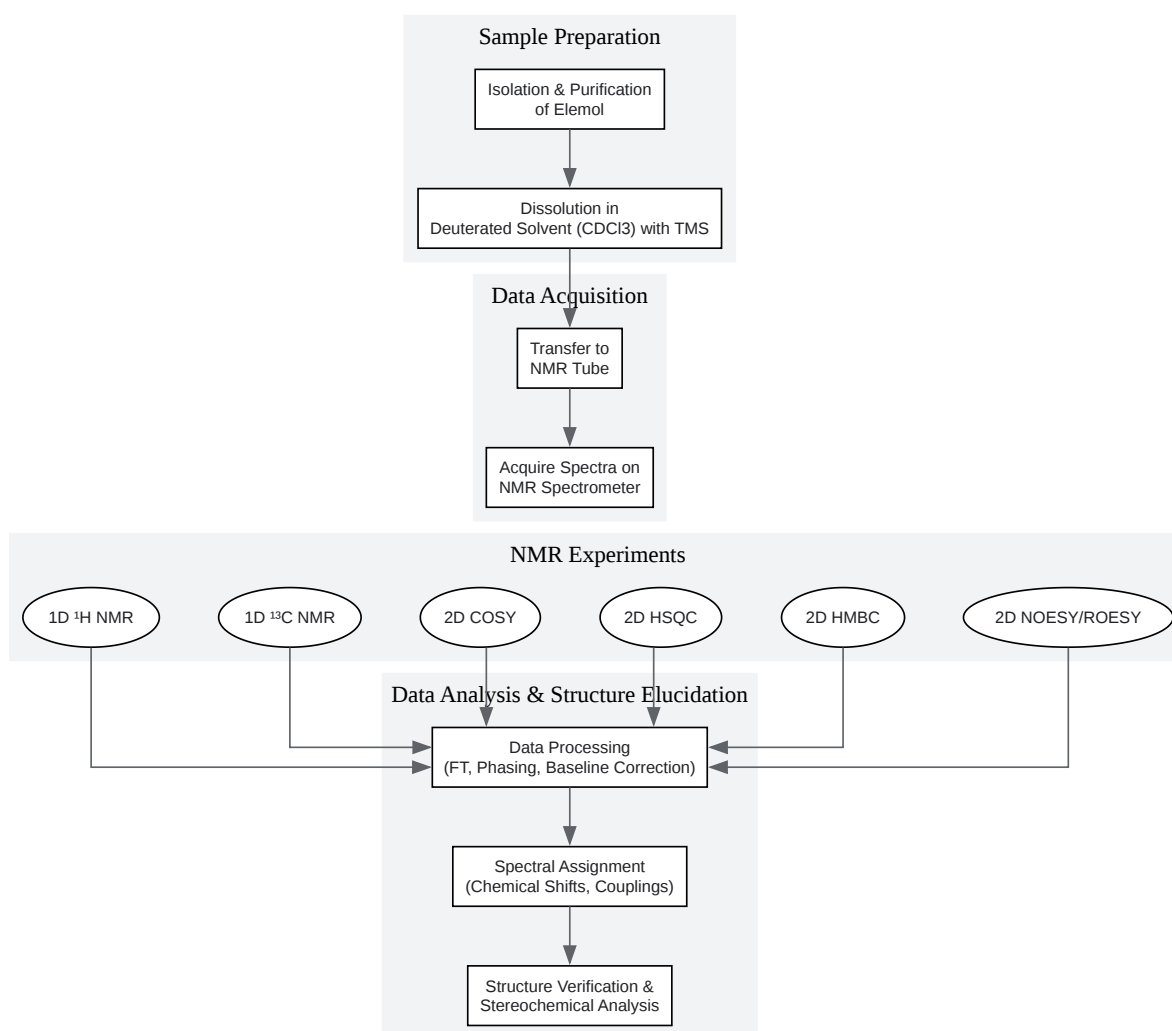
For Researchers, Scientists, and Drug Development Professionals

Introduction

Elemol, a naturally occurring sesquiterpenoid alcohol, is a constituent of various essential oils and has garnered interest for its potential pharmacological activities. The structural elucidation and confirmation of **elemol** are critically dependent on spectroscopic techniques, with Nuclear Magnetic Resonance (NMR) spectroscopy being the most powerful tool for determining its complex three-dimensional structure. This application note provides a detailed summary of the ^1H and ^{13}C NMR spectral data of **elemol**, along with a standardized protocol for data acquisition.

Chemical Structure

Figure 1: Chemical Structure of **Elemol**



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